

# 5-Chloroindole-3-carboxaldehyde: Proper Disposal & Handling Guide[1][2]

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## Compound of Interest

Compound Name: 5-Chloroindole-3-carboxaldehyde

CAS No.: 827-01-0

Cat. No.: B1630656

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## Executive Summary (Immediate Action)

Do not dispose of **5-Chloroindole-3-carboxaldehyde** (CAS: 827-01-0) in general trash or down the drain.[1]

- Primary Hazard: Skin, eye, and respiratory irritant (H315, H319, H335).[1]
- Waste Classification: Halogenated Organic Waste.[1][2][3][4][5] The presence of the chlorine atom on the indole ring mandates segregation from non-halogenated solvents/solids to prevent the formation of toxic byproducts (e.g., dioxins) during standard incineration.[1]
- Immediate Spill Action: Dampen slightly to prevent dust, sweep up, and place in a sealed container labeled "Halogenated Solid Waste." [1]

## Chemical Profile & Risk Assessment

Effective disposal requires understanding the chemical's behavior.[1] As an aldehyde-functionalized halogenated indole, this compound presents specific stability and reactivity profiles that dictate its handling.

## Physiochemical Data

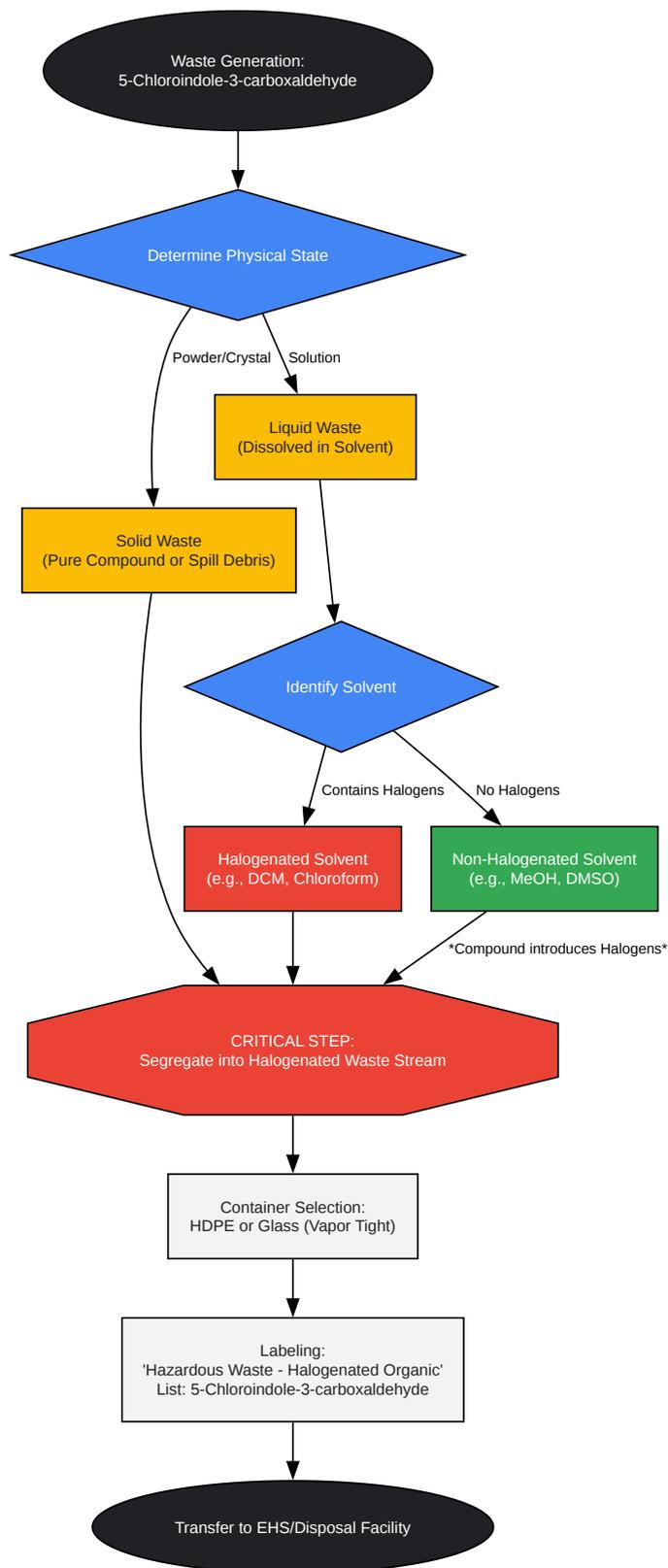
Property	Value	Operational Implication
CAS Number	827-01-0	Unique identifier for waste manifests.[1][6]
Physical State	Solid (Powder/Crystals)	Dust generation is the primary exposure vector during transfer.[1]
Melting Point	213–216 °C	Thermally stable under normal storage; unlikely to melt during transport.[1]
Reactivity	Air Sensitive (Aldehyde)	Oxidation Risk: The aldehyde group (-CHO) can oxidize to the carboxylic acid (-COOH) upon prolonged air exposure. [1] Disposal of "old" stock often involves mixtures of the aldehyde and its acid derivative.[1]
Solubility	Soluble in DMSO, DMF, Methanol	Waste solutions are often mixed with these solvents.[1]

## The "Why" Behind the Protocol

- The Chlorine Factor: Standard laboratory incinerators often operate at temperatures optimized for carbon/hydrogen/oxygen compounds.[1] Burning chlorinated compounds in these systems can release corrosive hydrochloric acid (HCl) gas and, under specific conditions, polychlorinated dibenzodioxins (PCDDs).[1] Therefore, this compound must be routed to high-temperature halogen-specific incinerators.[1]
- Aldehyde Reactivity: While generally stable, aldehydes can react with strong oxidizers.[1] Never consolidate this waste in containers holding oxidizing acids (e.g., Nitric Acid, Chromic Acid) to avoid exothermic reactions.[1]

## Disposal Workflow (Decision Matrix)

The following logic gate ensures compliance with RCRA (Resource Conservation and Recovery Act) and local environmental standards.



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Figure 1: Decision tree for segregating **5-Chloroindole-3-carboxaldehyde** waste. Note that even if dissolved in a non-halogenated solvent (like Methanol), the presence of the solute classifies the entire mixture as halogenated waste.[1]

## Detailed Operational Procedures

### Scenario A: Disposal of Solid Waste (Pure Compound)

Context: Expired shelf-life material or excess weighing solids.[1]

- PPE Selection:
  - Gloves: Nitrile (minimum 0.11 mm thickness).[1]
  - Respiratory: N95 mask (minimum) or fume hood operation to prevent inhalation of irritant dust.[1]
  - Eye Protection: Safety glasses with side shields.[1]
- Containerization:
  - Select a wide-mouth HDPE (High-Density Polyethylene) or glass jar.[1]
  - Expert Tip: Do not use metal containers if the compound has degraded to acidic byproducts, as this may cause corrosion.[1]
- Labeling:
  - Apply a hazardous waste label.[1][2][3][5]
  - Constituents: Write "**5-Chloroindole-3-carboxaldehyde**".
  - Hazard Checkbox: Mark "Toxic" and "Irritant".[1]
- Storage: Store in the Satellite Accumulation Area (SAA) until pickup. Keep container closed unless adding waste.[1][7]

## Scenario B: Disposal of Liquid Waste (Solutions)

Context: Reaction mixtures or mother liquors containing the compound.[1]

- Segregation Rule:
  - Even if the solvent is non-halogenated (e.g., Ethanol, DMSO), the solute (**5-Chloroindole-3-carboxaldehyde**) contains chlorine.[1]
  - Action: Pour this solution into the Halogenated Solvent Waste carboy.[1]
  - Why? If you pour this into the non-halogenated stream, you contaminate the entire non-halogenated drum, potentially resulting in rejection by the waste handler or fines for improper classification.[1]
- Compatibility Check:
  - Ensure the waste carboy does not contain strong oxidizers or strong bases.[1][3][4] Aldehydes can undergo Cannizzaro reactions or oxidation in basic/oxidizing environments, potentially generating heat.[1]

## Scenario C: Spill Management Protocol

Context: Accidental benchtop spill of solid powder.

- Secure the Area: Alert nearby personnel.
- Dust Control:
  - Do not dry sweep vigorously.[1] This generates airborne irritants.[1]
  - Cover the spill with a paper towel dampened with water or an inert absorbent (e.g., vermiculite).[1]
- Collection:
  - Scoop the damp material into a disposable container or bag.[1]
  - Wipe the surface with soap and water to remove residues.[1][7][6]

- Disposal: Place all cleanup materials (gloves, paper towels, scoop) into the Solid Hazardous Waste bin.

## Regulatory & Ecological Context[1][3]

### Ecological Impact

Halogenated indoles are generally considered toxic to aquatic life.[1]

- Do not allow entry into drains, water courses, or soil.[1]
- Bioaccumulation: While specific data on this exact derivative is limited, halogenated aromatics often exhibit higher lipophilicity (LogP) than their non-halogenated counterparts, increasing the risk of bioaccumulation in aquatic organisms.[1]

### Regulatory Compliance (US/EU)

- RCRA (USA): While not always explicitly P- or U-listed by specific CAS, it falls under the characteristic of toxicity and must be treated as hazardous waste.[1]
- EU Waste Framework Directive: Classified under waste codes for "organic wastes containing dangerous substances."[1]

## References

- PubChem. (n.d.).[1] Compound Summary: **5-Chloroindole-3-carboxaldehyde**. [1][6][8][9] National Library of Medicine.[1] Retrieved from [[Link](#)][1]

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